

# 5-Phenyldodecane: A Comprehensive Technical Overview

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: 5-Phenyldodecane

CAS No.: 2719-63-3

Cat. No.: B1200818

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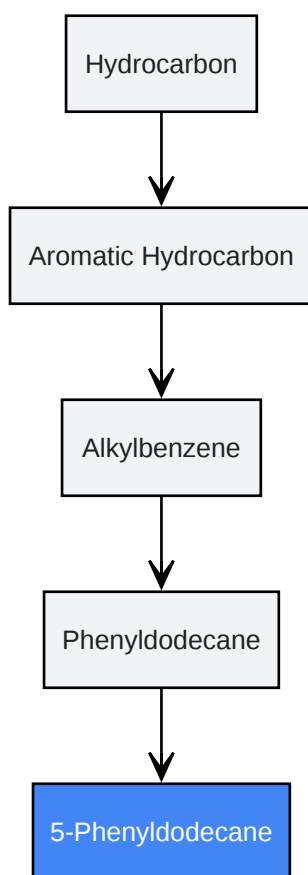
This technical guide provides an in-depth analysis of **5-phenyldodecane**, a long-chain alkylbenzene, with a focus on its chemical ontology, physicochemical properties, and synthetic methodologies. This document is intended to serve as a valuable resource for professionals in chemical research and drug development.

## ChEBI Ontological Classification

**5-Phenyldodecane** is classified within the Chemical Entities of Biological Interest (ChEBI) ontology, which provides a structured classification of small molecular entities. Its placement within this hierarchy highlights its structural relationships to other chemical compounds.

ChEBI ID: CHEBI:77515[1]

The ontological relationship of **5-phenyldodecane** can be visualized as a hierarchical structure, indicating its classification as a specific type of alkylbenzene and, more broadly, a hydrocarbon.



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Caption: ChEBI ontological hierarchy for **5-phenyldodecane**.

## Physicochemical Properties

A summary of the key physicochemical properties of **5-phenyldodecane** is presented in the table below. These properties are essential for understanding its behavior in various chemical and biological systems.

Property	Value	Source
Molecular Formula	C18H30	--INVALID-LINK--, --INVALID-LINK--
Molecular Weight	246.4 g/mol	--INVALID-LINK--
IUPAC Name	dodecan-5-ylbenzene	--INVALID-LINK--
CAS Number	2719-63-3	--INVALID-LINK--
Appearance	Colorless to pale yellow liquid	--INVALID-LINK--
Boiling Point	323.3 °C at 760 mmHg	--INVALID-LINK--
Density	0.855 g/cm <sup>3</sup>	--INVALID-LINK--
Vapor Pressure	0.000584 mmHg	--INVALID-LINK--
Flash Point	145.2 °C	--INVALID-LINK--
LogP	6.32090	--INVALID-LINK--
Solubility	Insoluble in water; soluble in organic solvents	--INVALID-LINK--

## Synthesis of 5-Phenyldodecane

The synthesis of **5-phenyldodecane** can be achieved through the Friedel-Crafts alkylation of benzene. This classic electrophilic aromatic substitution reaction involves the reaction of an alkylating agent with an aromatic ring in the presence of a Lewis acid catalyst.

### General Experimental Protocol: Friedel-Crafts Alkylation

A plausible synthetic route to **5-phenyldodecane** involves the reaction of benzene with a suitable C12 alkylating agent, such as 5-chlorododecane or dodecene, catalyzed by a Lewis acid like aluminum chloride (AlCl<sub>3</sub>).

Materials:

- Benzene (anhydrous)

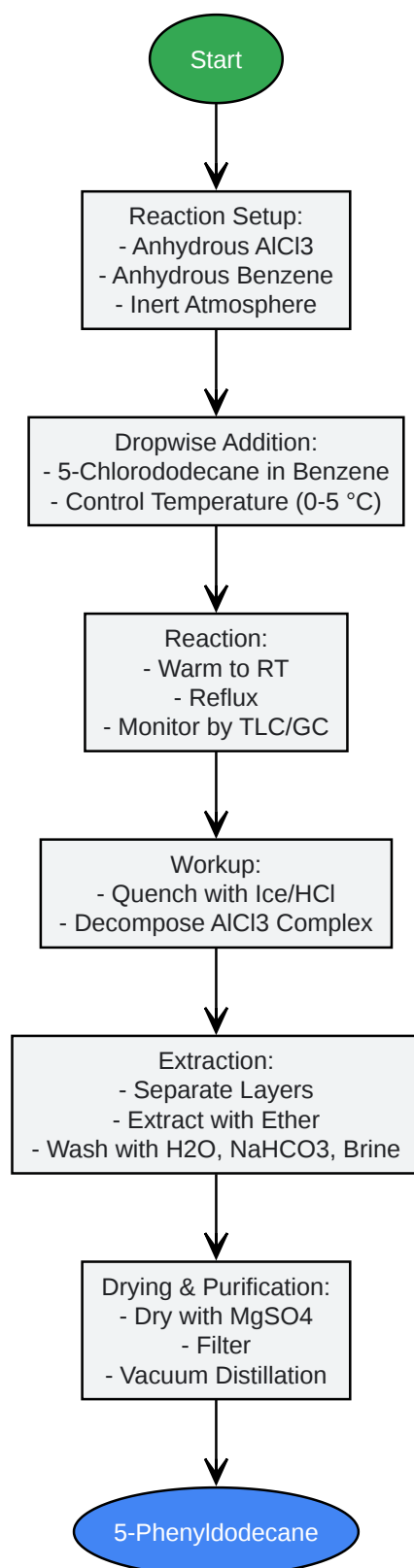
- 5-Chlorododecane (or 5-dodecene)
- Aluminum chloride (anhydrous)
- Anhydrous diethyl ether or other suitable solvent
- Hydrochloric acid (aqueous solution)
- Sodium bicarbonate (aqueous solution)
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Standard laboratory glassware for reflux, extraction, and distillation

#### Procedure:

- **Reaction Setup:** A flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer is charged with anhydrous aluminum chloride under an inert atmosphere (e.g., nitrogen or argon). Anhydrous benzene is then added to the flask.
- **Addition of Alkylating Agent:** 5-Chlorododecane, dissolved in a minimal amount of anhydrous benzene, is added dropwise to the stirred suspension of aluminum chloride in benzene at a controlled temperature (typically 0-5 °C to manage the exothermic reaction).
- **Reaction:** After the addition is complete, the reaction mixture is allowed to warm to room temperature and then heated to a gentle reflux for a specified period. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Workup:** Upon completion, the reaction mixture is cooled in an ice bath and quenched by the slow addition of crushed ice, followed by dilute hydrochloric acid to decompose the aluminum chloride complex.
- **Extraction:** The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic extracts are washed sequentially with water, dilute sodium bicarbonate solution, and brine.

- **Drying and Purification:** The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure. The crude product can be purified by vacuum distillation to yield **5-phenyldodecane**.

The following diagram illustrates the general workflow for the synthesis of **5-phenyldodecane**.



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Caption: General workflow for the synthesis of **5-phenyldodecane**.

## Biological Role and Toxicological Information

Information regarding the specific biological activity and signaling pathways of **5-phenyldodecane** is limited in the current scientific literature.

**Natural Occurrence:** **5-Phenyldodecane** has been identified as a natural product in the plant *Acca sellowiana*, also known as the pineapple guava.[1] However, its specific function within the plant has not been elucidated.

**Toxicology:** Specific toxicological data for **5-phenyldodecane** is not readily available. However, for the broader class of linear alkylbenzenes (LABs), studies have indicated a low potential for toxic effects. They are generally not considered to be acutely toxic. It is important to note that swallowing liquid alkylbenzenes may cause aspiration into the lungs, which can lead to chemical pneumonitis. As with any chemical, appropriate safety precautions should be taken during handling.

## Conclusion

**5-Phenyldodecane** is a well-characterized alkylbenzene with defined physicochemical properties and a clear position within the ChEBI ontology. Its synthesis is achievable through established methods such as Friedel-Crafts alkylation. While its specific biological role remains an area for further investigation, its identification in a natural source suggests potential bioactivity. This technical guide provides a foundational understanding of **5-phenyldodecane** for researchers and professionals engaged in chemical synthesis and analysis.

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## References

- 1. [5-Phenyldodecane | C<sub>18</sub>H<sub>30</sub> | CID 17630 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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